

A Comparative Guide to Certified Reference Materials for 2-Methoxy-5-methylphenol

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Compound of Interest

Compound Name: 2-Methoxy-5-methylphenol-d3

Cat. No.: B12366990

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For researchers, scientists, and drug development professionals, the accuracy and reliability of analytical measurements are fundamental to ensuring data integrity. Certified Reference Materials (CRMs) play a crucial role in achieving this by providing a benchmark for calibration and method validation. This guide offers an objective comparison of commercially available analytical standards for 2-Methoxy-5-methylphenol (also known as Creosol or 5-Methylguaiacol), supported by representative data and detailed experimental protocols.

Comparison of Commercially Available 2-Methoxy-5-methylphenol Standards

While direct, third-party comparative studies on the performance of 2-Methoxy-5-methylphenol CRMs are not readily available in published literature, a comparison of the product specifications from major chemical suppliers provides valuable insights into the quality and suitability of the available standards. The following table summarizes these specifications. It is important to note that while many suppliers offer this compound as a high-purity analytical standard, not all may be classified as a "Certified Reference Material" with a detailed Certificate of Analysis (CoA) specifying certified value, uncertainty, and traceability.

Supplier	Product Name	CAS Number	Purity Specification	Format	Key Documents Mentioned
Sigma-Aldrich	2-Methoxy-5-methylphenol	1195-09-1	98% ^[1]	Solid or liquid ^[1]	COA, COO ^[1]
TCI America	2-Methoxy-5-methylphenol	1195-09-1	>98.0% (GC)	Solid	SDS, Specifications, C of A
Fisher Scientific	2-Methoxy-5-methylphenol 98.0+%	1195-09-1	≥98.0% (GC) ^[2]	Not Specified	SDS, Certificates ^[2]
Chem-Impex	2-Methoxy-5-methylphenol	1195-09-1	≥ 98% (Assay) ^[3]	Yellow to light brown solid ^[3]	Certificates of Analysis (COA) ^[3]
Santa Cruz Biotechnology	2-Methoxy-5-methylphenol	1195-09-1	Not Specified	Not Specified	Certificate of Analysis for lot specific data ^[4]

Note: The availability of a Certificate of Analysis (CoA) is a key indicator of a reference material's quality. Researchers should always request and consult the CoA for lot-specific certified values, uncertainty statements, and information on traceability to national or international standards.

Experimental Protocols

Accurate characterization of a 2-Methoxy-5-methylphenol reference material is essential. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful and widely used technique for the purity assessment and quantification of volatile and semi-volatile phenolic compounds.

Protocol for Purity Determination of 2-Methoxy-5-methylphenol by GC-MS

1. Objective: To determine the purity of a 2-Methoxy-5-methylphenol reference material using a validated GC-MS method.

2. Materials and Reagents:

- 2-Methoxy-5-methylphenol reference material
- High-purity solvent (e.g., Methanol or Acetonitrile, HPLC grade)
- Internal Standard (IS): A structurally similar compound not present in the sample, such as a deuterated analog (e.g., o-Cresol-d7), is recommended for accurate quantification.^{[5][6]}
- Derivatizing agent (optional, but can improve peak shape and sensitivity): e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).

3. Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source.
- Capillary GC column suitable for polar compounds (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness).

4. Sample Preparation:

- Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of the 2-Methoxy-5-methylphenol reference material and dissolve it in 10 mL of the chosen solvent in a volumetric flask.
- Working Standard Solutions: Prepare a series of dilutions from the stock solution to create a calibration curve (e.g., 1, 5, 10, 25, 50, 100 μ g/mL).
- Internal Standard Spiking: Add a constant concentration of the internal standard to each working standard and the sample solution.
- Derivatization (if necessary): To a known volume of the standard or sample solution, add the derivatizing agent according to the manufacturer's instructions. Typically, this involves heating the mixture in a sealed vial.

5. GC-MS Conditions:

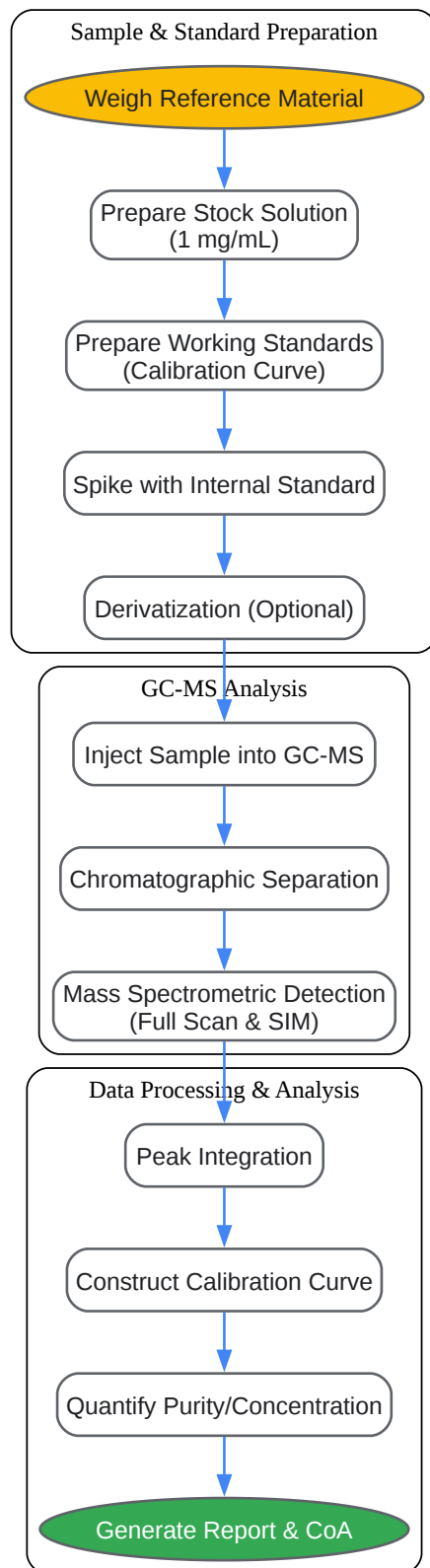
- Injector Temperature: 250 °C
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Full scan (e.g., m/z 40-400) for qualitative analysis and identification of impurities. Selected Ion Monitoring (SIM) for quantitative analysis, using characteristic ions of 2-Methoxy-5-methylphenol and the internal standard.

6. Data Analysis:

- Purity Calculation (Area %):
 - $\text{Purity (\%)} = (\text{Area of 2-Methoxy-5-methylphenol peak} / \text{Total area of all peaks}) \times 100$
- Quantitative Analysis (using Internal Standard):
 - Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.
 - Determine the concentration of the 2-Methoxy-5-methylphenol in the sample solution from the calibration curve.

Visualizing the Workflow

To ensure clarity and reproducibility, the experimental workflow for the purity assessment of a 2-Methoxy-5-methylphenol reference material can be visualized.



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Purity assessment workflow for 2-Methoxy-5-methylphenol.

Conclusion

The selection of a suitable certified reference material is a critical first step in any analytical procedure. While a variety of 2-Methoxy-5-methylphenol standards are commercially available with high nominal purity, researchers should prioritize those that come with a comprehensive Certificate of Analysis from the supplier. This documentation provides the necessary assurance of the material's quality and traceability. For the accurate and precise determination of 2-Methoxy-5-methylphenol, a well-validated analytical method, such as the GC-MS protocol detailed in this guide, is essential. The use of an appropriate internal standard is highly recommended to compensate for variations in sample preparation and instrument response, ultimately leading to more reliable and defensible scientific data.

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